

what is myrcene and its natural sources

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Compound Focus: Myrcene

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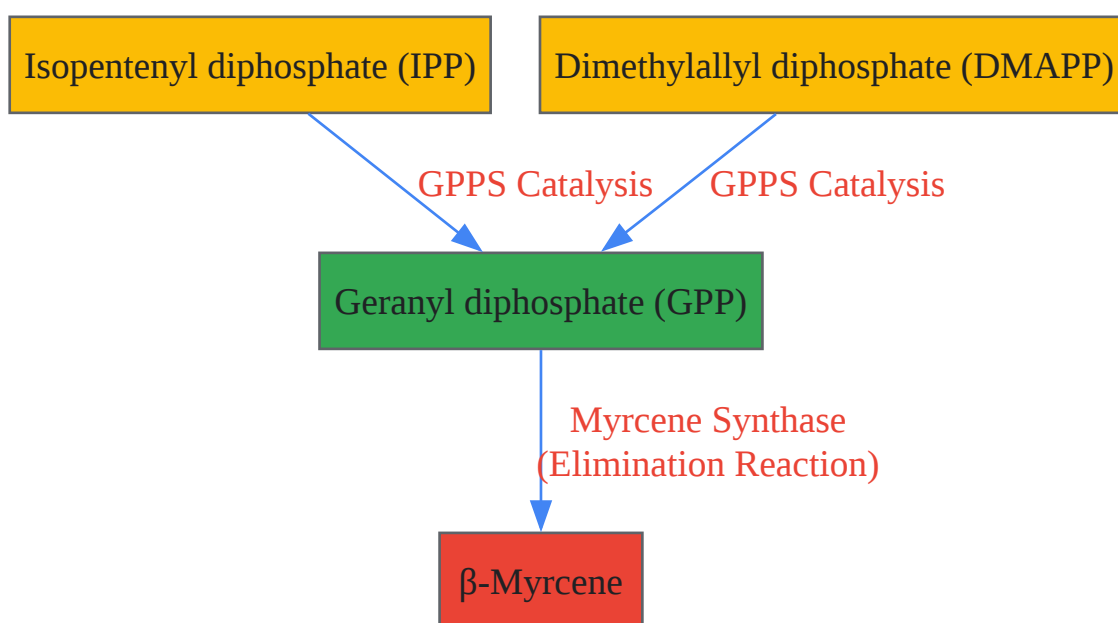
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Chemical Profile and Biosynthesis

Myrcene is an **acyclic monoterpene**, part of the simplest class of terpenes without a ring structure [1]. Its chemical structure features an open chain with **two conjugated double bonds**, which are key to its chemical reactivity and role as a precursor for more complex compounds [1] [2]. It is highly **lipophilic** (fat-soluble) [1].

In plants, **myrcene** is biosynthesized from the central terpenoid precursor **geranyl diphosphate (GPP)**. The enzyme **myrcene synthase** catalyzes the formation of **myrcene** from GPP [3].



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Diagram of the core biosynthetic pathway of β -myrcene in plants.

Natural Sources and Occurrence

Myrcene occurs widely in the plant kingdom and is a major component of many essential oils. The table below lists some of the most significant natural sources.

Natural Source	Notes on Occurrence
Hops (<i>Humulus lupulus</i>)	One of the richest sources; a primary aroma component in beer, especially in pale ales and IPAs [1] [4] [2].
Cannabis (<i>Cannabis sativa</i>)	Often the most abundant terpene; can constitute over 50% of the total terpene profile in some strains [4] [2] [5].
Mango (<i>Mangifera indica</i>)	Particularly high concentration in the peel and pulp of ripe mangoes [1] [5].
Lemongrass (<i>Cymbopogon</i>)	A major constituent of its essential oil [1] [2].
Thyme (<i>Thymus vulgaris</i>) & Bay Leaves (<i>Laurus nobilis</i>)	Herbs containing significant levels of myrcene, contributing to their aromatic profiles [1] [4].
Verbena & Wild Thyme	Can contain myrcene in substantial amounts, with wild thyme leaves reported to contain up to 40% by weight [4].
Cardamom (<i>Elettaria cardamomum</i>)	Contains myrcene in its essential oil [1] [4].

Biological Activities and Mechanisms

Preclinical studies have identified several key biological activities of **myrcene** relevant to therapeutic development.

Antinociceptive and Analgesic Effects

Myrcene demonstrates significant pain-relieving properties in animal models [1] [2]. Proposed mechanisms include:

- **Modulation of the Endocannabinoid System:** Potential interaction with CB1 receptors in the central nervous system to reduce pain perception [1].
- **Inhibition of Inflammatory Mediators:** Reduces the production of pro-inflammatory cytokines and other mediators that contribute to pain and inflammation [1].
- **Enhancement of Barrier Permeability:** May increase the permeability of the blood-brain barrier, potentially improving the delivery of other therapeutic agents to the central nervous system [1].

Anti-inflammatory and Antioxidant Properties

Myrcene's anti-inflammatory effects are linked to its ability to inhibit pro-inflammatory mediators [1] [2]. Its **antioxidant** activity allows it to scavenge reactive oxygen species (ROS) and protect cells from oxidative stress, which is implicated in aging and chronic diseases [1] [5].

Sedative and Anxiolytic Effects

Myrcene produces sedative effects and increased sleep time in animal studies [1] [2] [5]. This activity is believed to stem from a general calming effect on the nervous system [1].

Anticancer Potential

In vitro and animal studies suggest **myrcene** can induce **apoptosis** and arrest the cell cycle in certain cancer cells [1]. Research has shown activity against lung, breast, and colon cancer cells [1].

Analytical and Extraction Methodologies

Accurate quantification of **myrcene** is essential for research and quality control.

Analytical Method for Quantification in Nanoemulsions

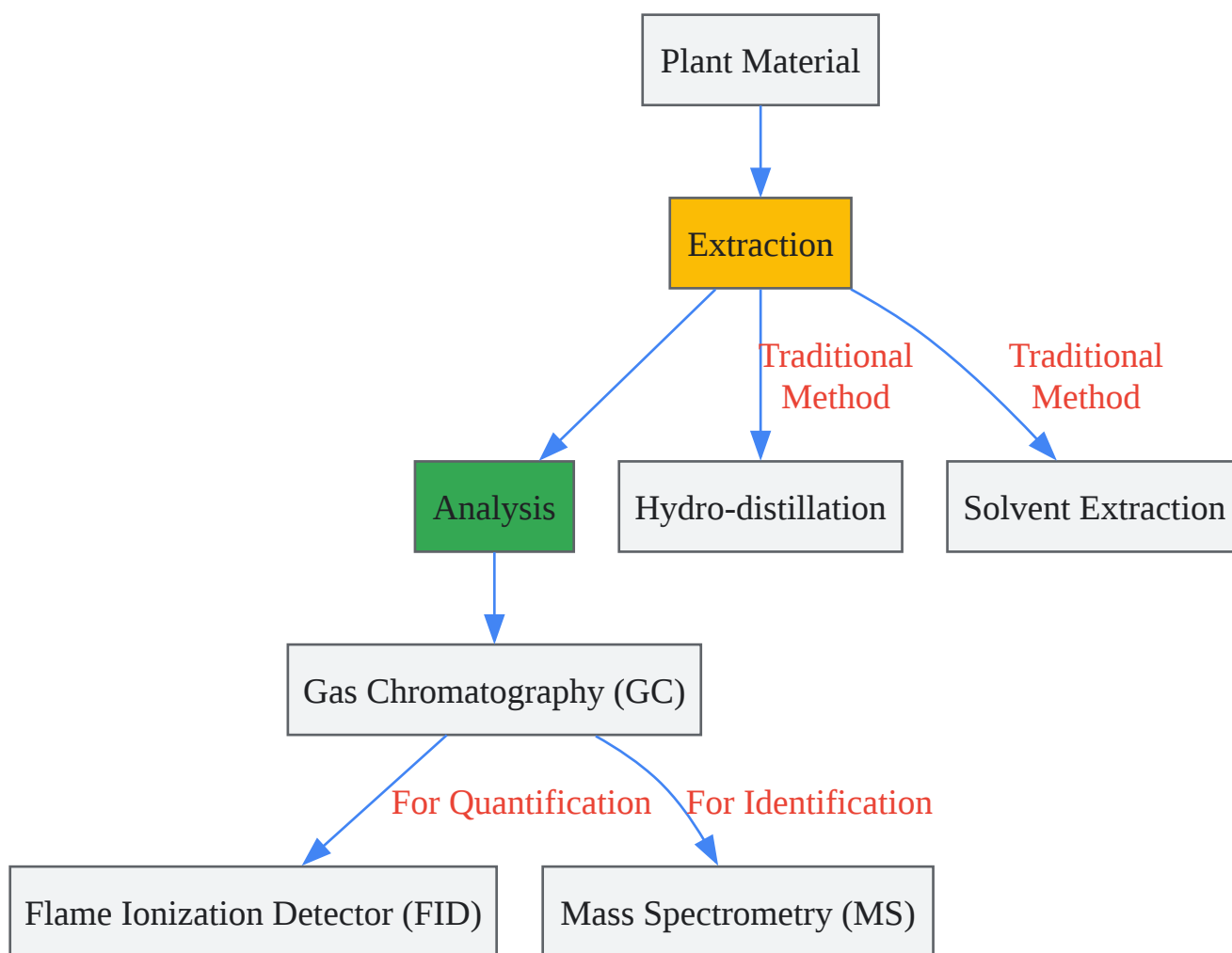
A 2024 study developed a robust **High-Performance Liquid Chromatography (HPLC)** method for quantifying **myrcene** in nanoemulsion drug delivery systems [6].

- **Column:** Phenomenex Synergi Fusion-RP (150 mm × 4.6 mm id, 4 μm)
- **Mobile Phase:** Acetonitrile and water (60:40, v/v)
- **Elution:** Isocratic
- **Detection:** Not specified, typically UV or DAD
- **Validation:** The method was validated for specificity, linearity, accuracy, and precision, showing a correlation coefficient of 0.999 and RSD values of less than 2% [6]

Another application uses a **Newcrom R1 HPLC column** with a mobile phase of acetonitrile, water, and phosphoric acid for reverse-phase analysis [7].

Standard Extraction and Analysis Workflow

The most common methods for isolating and quantifying **myrcene** from plant material involve a typical workflow as shown below.



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General workflow for the extraction and analysis of β -myrcene from plant sources.

While effective, traditional methods like hydro-distillation can be lengthy and risk the loss or degradation of volatile compounds like **myrcene** [2].

Research Applications and Future Directions

Myrcene holds promise for several advanced research and development applications.

- **Microbial Synthesis:** Engineering microbial platforms like *Saccharomyces cerevisiae* for de novo synthesis of **myrcene** provides a sustainable alternative to plant extraction [3].
- **Drug Delivery Systems:** Its lipophilic nature makes it a candidate for nanoemulsions and other lipid-based delivery systems to improve bioavailability [6].

- **Synergistic Formulations:** **Myrcene** is studied alongside cannabinoids; a 2025 clinical trial found a topical 5% cannabidiol gel with **myrcene** more effective than placebo for vestibulodynia-related pain [8].

Regulatory and Safety Considerations

Researchers must be aware of the regulatory status and toxicological data.

- **FDA Status:** The U.S. FDA no longer authorizes **myrcene** as a *synthetic* flavoring additive, though it maintains there is no public health safety concern. This does not affect its natural presence in food [4] [2].
- **Toxicology:** The FDA's action was based on a National Toxicology Program study showing an increased incidence of kidney and liver tumors in rodents [2]. Consequently, beta-**myrcene** is listed on California's Proposition 65 as a chemical known to cause cancer [4] [2].

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